

Technical Guide: Physicochemical Properties of (+)-Dibenzoyl-D-tartaric acid

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Compound of Interest

Compound Name: (+)-Dibenzoyl-D-tartaric acid

Cat. No.: B15598528

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Introduction

(+)-Dibenzoyl-D-tartaric acid is a chiral compound widely employed in organic synthesis and pharmaceutical development. Its primary application lies in the chiral resolution of racemates, a critical step in the manufacturing of enantiomerically pure active pharmaceutical ingredients (APIs). Understanding its fundamental physicochemical properties, such as its CAS number for unambiguous identification and its molecular weight for stoichiometric calculations, is essential for its effective use in research and development. This document provides a concise summary of these key identifiers.

Core Physicochemical Data

The essential quantitative data for **(+)-Dibenzoyl-D-tartaric acid** are summarized below. These values are fundamental for substance identification, regulatory submissions, and experimental design.

Property	Value	Citations
CAS Number	17026-42-5	[1][2][3][4]
Molecular Formula	C ₁₈ H ₁₄ O ₈	[2][3][4]
Molecular Weight	358.30 g/mol	[1][3][5]
Synonyms	(+)-O,O'-Dibenzoyl-D-tartaric acid, (2S,3S)-2,3-Bis-benzoyloxy-succinic acid	[1][2]

Note: The molecular weight is often cited as 358.3 g/mol for practical laboratory use.[2][4][6][7] The monohydrate form has a different CAS number (80822-15-7) and a molecular weight of 376.3 g/mol .[8]

Data Retrieval Methodology

The data presented in this guide were obtained through a systematic query of aggregated chemical databases via the Google Search engine. The methodology ensures a high degree of confidence in the accuracy of the presented information by cross-referencing multiple independent sources.

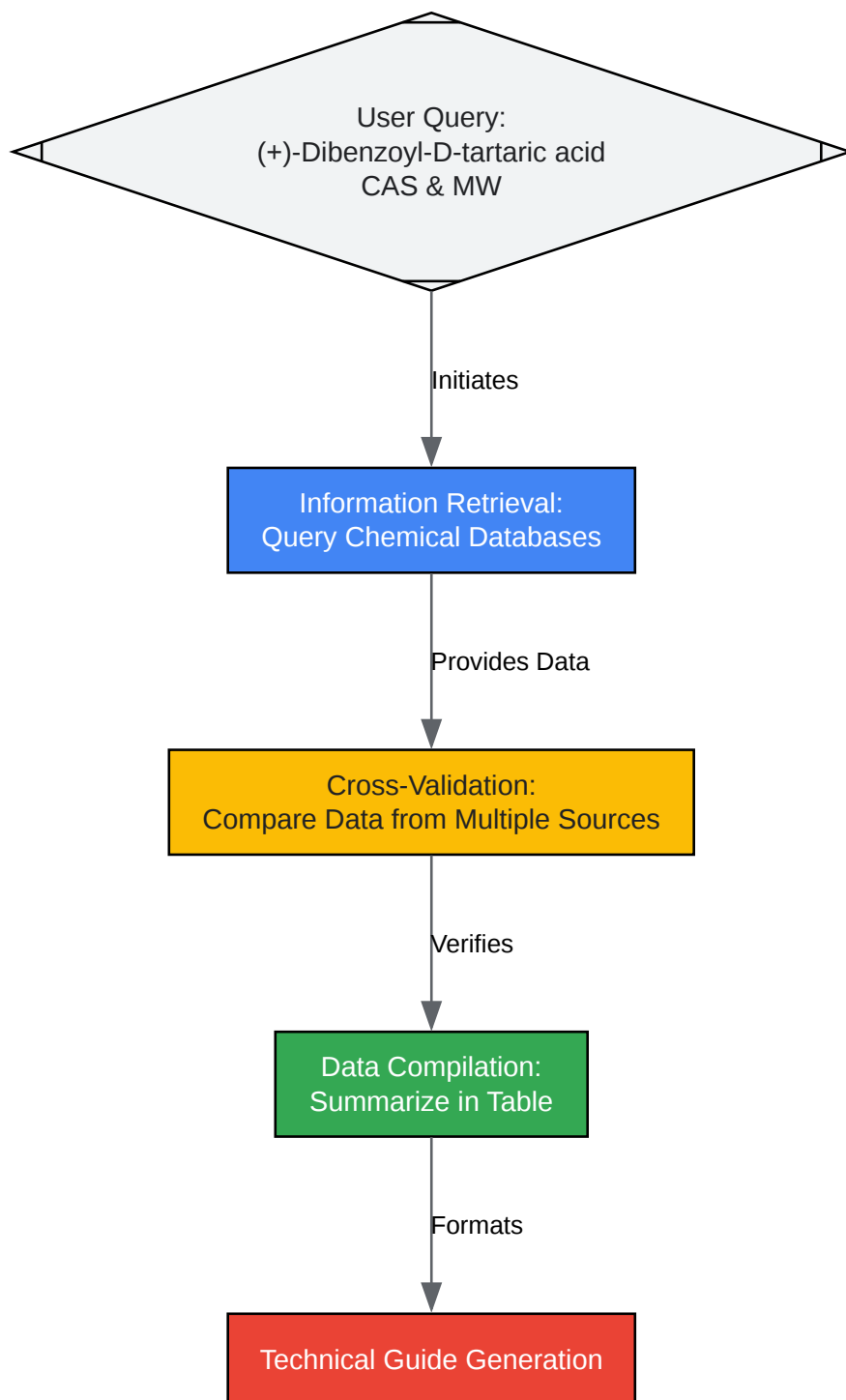
Protocol:

- **Query Formulation:** Specific search queries were formulated, including "**(+)-Dibenzoyl-D-tartaric acid** CAS number" and "**(+)-Dibenzoyl-D-tartaric acid** molecular weight".
- **Source Evaluation:** The search results were filtered to prioritize reputable chemical suppliers, peer-reviewed scientific databases (such as PubChem), and chemical information repositories.
- **Data Extraction:** Key identifiers, including CAS Registry Number and molecular weight, were extracted from the selected sources.
- **Cross-Validation:** The extracted data points were compared across multiple sources to verify consistency and accuracy. Discrepancies were noted, and the most frequently cited and authoritative values were selected for this guide.

- Data Compilation: The validated information was compiled into the structured table presented in Section 2.

Visualization of Information Workflow

The following diagram illustrates the logical flow of the data retrieval and compilation process used to generate this technical guide.



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Caption: Workflow for data retrieval and guide generation.

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